

A Comprehensive Safety and Handling Guide for L-Valine-13C5,15N,d8

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Compound of Interest

Compound Name: *L*-Valine-13C5,15N,d8

Cat. No.: B12052582

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety and handling protocols for **L-Valine-13C5,15N,d8**, a stable isotope-labeled amino acid crucial for a range of applications in metabolic research, proteomics, and drug development. While health and safety data for isotopically labeled compounds are often not as extensively available as for their unlabeled counterparts, the safety profile is generally considered to be very similar to that of standard L-Valine.^{[1][2]} Stable isotopes are non-radioactive and do not pose the health hazards associated with radioactive isotopes.^{[3][4]}

Chemical and Physical Properties

L-Valine-13C5,15N,d8 is a form of L-Valine where all five carbon atoms have been replaced with Carbon-13 (¹³C), the nitrogen atom with Nitrogen-15 (¹⁵N), and eight hydrogen atoms with Deuterium (²H or d). These substitutions make the molecule heavier, allowing it to be distinguished from its natural counterpart by mass spectrometry.

Property	Data	Reference
Chemical Formula	$^{13}\text{C}_5\text{H}_3\text{D}_8^{15}\text{NO}_2$	[5]
Molecular Weight	Approximately 125.2 g/mol - 131.18 g/mol (varies with specific labeling)	[5] [6] [7]
Appearance	White solid/powder	[6] [8]
Melting Point	295-300 °C (sublimes)	[6] [9] [10]
Storage Temperature	Room temperature, away from light and moisture	[6] [11]

Hazard Identification and Classification

Based on available Safety Data Sheets (SDS) for closely related isotopically labeled and unlabeled L-Valine, the primary hazards are associated with physical handling of the powdered form.

Hazard Classification	GHS Information	Potential Effects
Acute Oral Toxicity	Category 4 (Harmful if swallowed) [7]	May be harmful if ingested. [7] [11]
Inhalation	Not Classified	May cause respiratory tract irritation upon inhalation of dust. [11]
Skin Contact	Not Classified	May cause skin irritation. [11]
Eye Contact	Not Classified	May cause eye irritation. [11]
Aquatic Toxicity	Acute and Chronic Category 1 (Very toxic to aquatic life with long lasting effects) [7]	Avoid release to the environment. [7]

It is important to note that some sources classify unlabeled L-Valine as non-hazardous.[\[12\]](#)[\[13\]](#) However, it is prudent to handle all chemicals with caution in a laboratory setting.

Handling and Storage Protocols

Proper handling and storage are essential to ensure the safety of laboratory personnel and maintain the integrity of the compound.

Personal Protective Equipment (PPE)

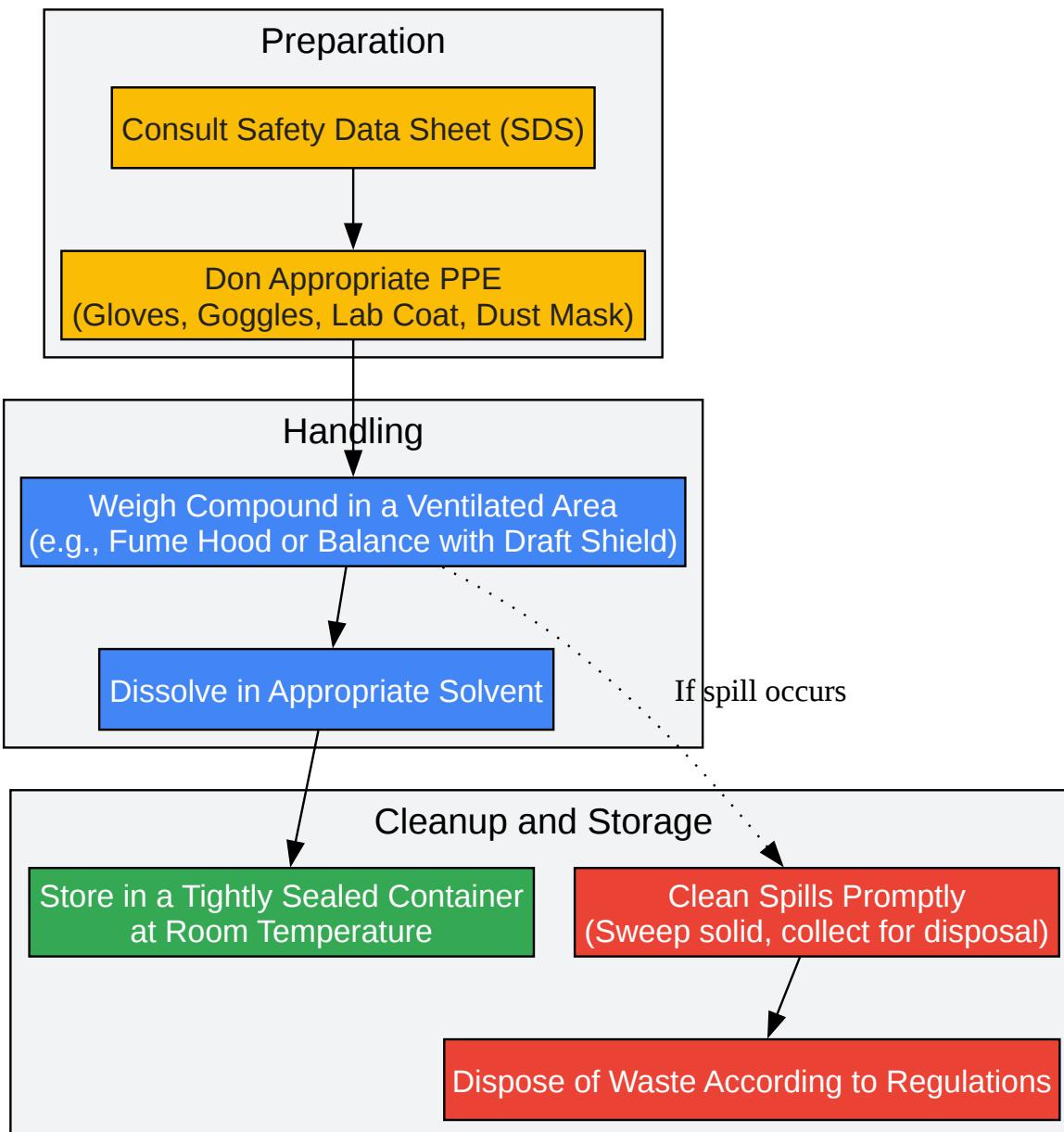
A standard set of PPE should be worn when handling **L-Valine-13C5,15N,d8** in powdered form.

PPE	Specification
Eye Protection	Safety glasses with side-shields or goggles. [11]
Hand Protection	Protective gloves. [7]
Respiratory Protection	Dust mask (e.g., N95 type) or a suitable respirator if dust is generated. [6] [14]
Body Protection	Laboratory coat or other protective clothing. [11]

Safe Handling Workflow

The following diagram outlines a logical workflow for the safe handling of **L-Valine-13C5,15N,d8**.

Safe Handling Workflow for L-Valine-13C5,15N,d8

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Caption: A workflow for the safe handling of **L-Valine-13C5,15N,d8**.

Storage Conditions

Store the compound in a tightly sealed container at room temperature, protected from light and moisture.[\[11\]](#)

Emergency Procedures

In the event of exposure or a spill, follow these first-aid and emergency measures.

Situation	First-Aid Measures
Ingestion	Rinse mouth with water. Do not induce vomiting. Seek medical attention. [11] [15]
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention if symptoms persist. [11] [15]
Skin Contact	Wash the affected area with plenty of soap and water. Remove contaminated clothing. [15]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek medical attention if irritation persists. [15]
Spill	For small spills, sweep up the solid material, taking care to avoid generating dust, and place it in a suitable container for disposal. [11] Ensure the area is well-ventilated.

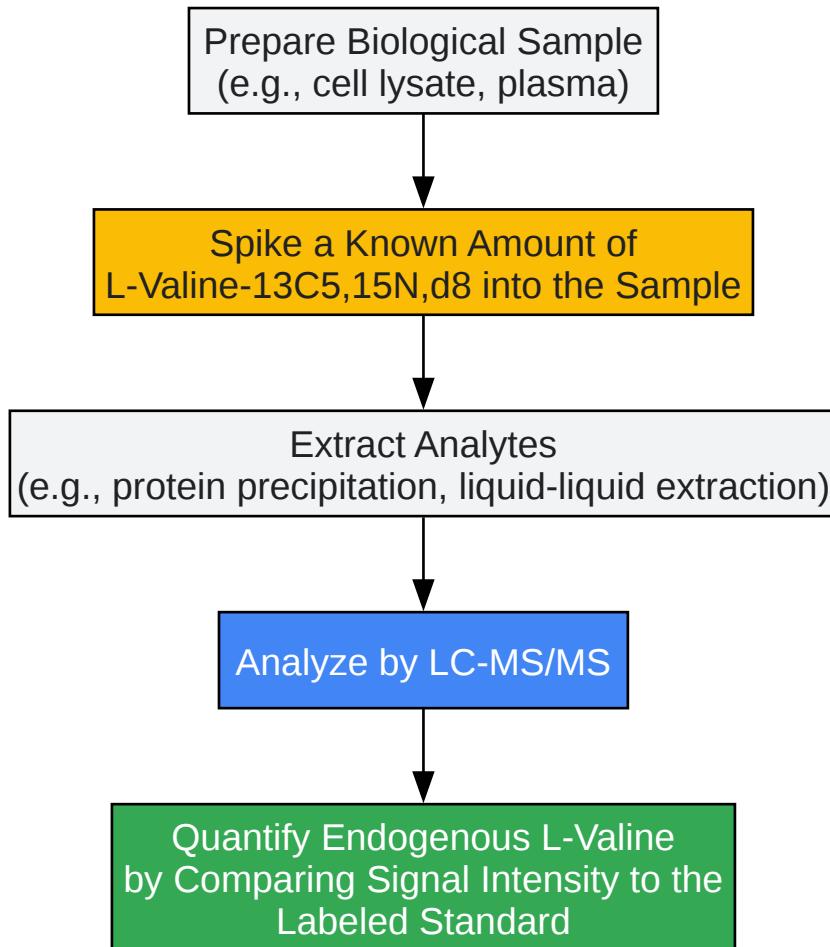
Experimental Protocols Involving Stable Isotope-Labeled Amino Acids

L-Valine-13C5,15N,d8 is primarily used as a tracer in metabolic studies and as an internal standard for quantification in mass spectrometry-based proteomics and metabolomics.

General Protocol for Use as an Internal Standard

The following diagram illustrates a general workflow for using a stable isotope-labeled amino acid as an internal standard in a mass spectrometry experiment.

Workflow for Use as an Internal Standard



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Caption: A generalized workflow for quantitative analysis using a stable isotope-labeled internal standard.

Stable isotope labeling is a powerful technique that provides high accuracy and sensitivity for the quantification of molecules in complex biological samples.^[16] The labeled compound is chemically identical to the analyte of interest and therefore behaves similarly during sample preparation and analysis, minimizing experimental variability.

Disposal Considerations

Dispose of **L-Valine-13C5,15N,d8** and any contaminated materials in accordance with local, state, and federal regulations.[\[11\]](#) Avoid releasing the chemical into drains or the environment. [\[7\]](#)[\[14\]](#)

Toxicological and Ecological Information

Detailed toxicological studies on **L-Valine-13C5,15N,d8** are not readily available. However, data for unlabeled L-Valine suggests low acute toxicity.

Toxicological Data (for unlabeled L-Valine)	Value
Oral LD50 (Rat)	>2,000 mg/kg
Inhalation LC50 (Rat)	>5,260 mg/m ³ (4h)

One available SDS for L-Valine-13C5,15N indicates that it is very toxic to aquatic life with long-lasting effects.[\[7\]](#) Therefore, measures should be taken to prevent its release into the environment.

In conclusion, while **L-Valine-13C5,15N,d8** is a valuable tool for research, it should be handled with the appropriate care and precautions as outlined in this guide and the corresponding Safety Data Sheet. Adherence to standard laboratory safety practices is paramount.

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